

Mass spectrometry fragmentation patterns of Luteolin-7,3-diglucoside

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Compound of Interest

Compound Name: Luteolin-7,3-diglucoside

Cat. No.: B14866047

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Advanced Characterization of Luteolin-7,3'-diglucoside via LC-MS/MS

Executive Summary: The Isomer Challenge

Luteolin-7,3'-diglucoside (

, MW 610.52 Da) represents a specific subclass of flavonoid glycosides where glucose moieties are attached to two distinct rings (A-ring at C7 and B-ring at C3'). This structural feature distinguishes it from its isobaric alternatives, such as Luteolin-7-O-gentiobioside (where a disaccharide chain is attached at a single position) or Luteolin-7,4'-diglucoside.

Accurate identification requires more than simple mass measurement; it demands a deep understanding of Collision-Induced Dissociation (CID) mechanics. This guide compares the fragmentation behavior of Luteolin-7,3'-diglucoside against its common isomers, providing a self-validating protocol for unambiguous identification.

Mechanistic Fragmentation Analysis

The fragmentation of Luteolin-7,3'-diglucoside in negative ionization mode (ESI-) follows a stepwise "stripping" mechanism that is distinct from disaccharide-linked isomers.

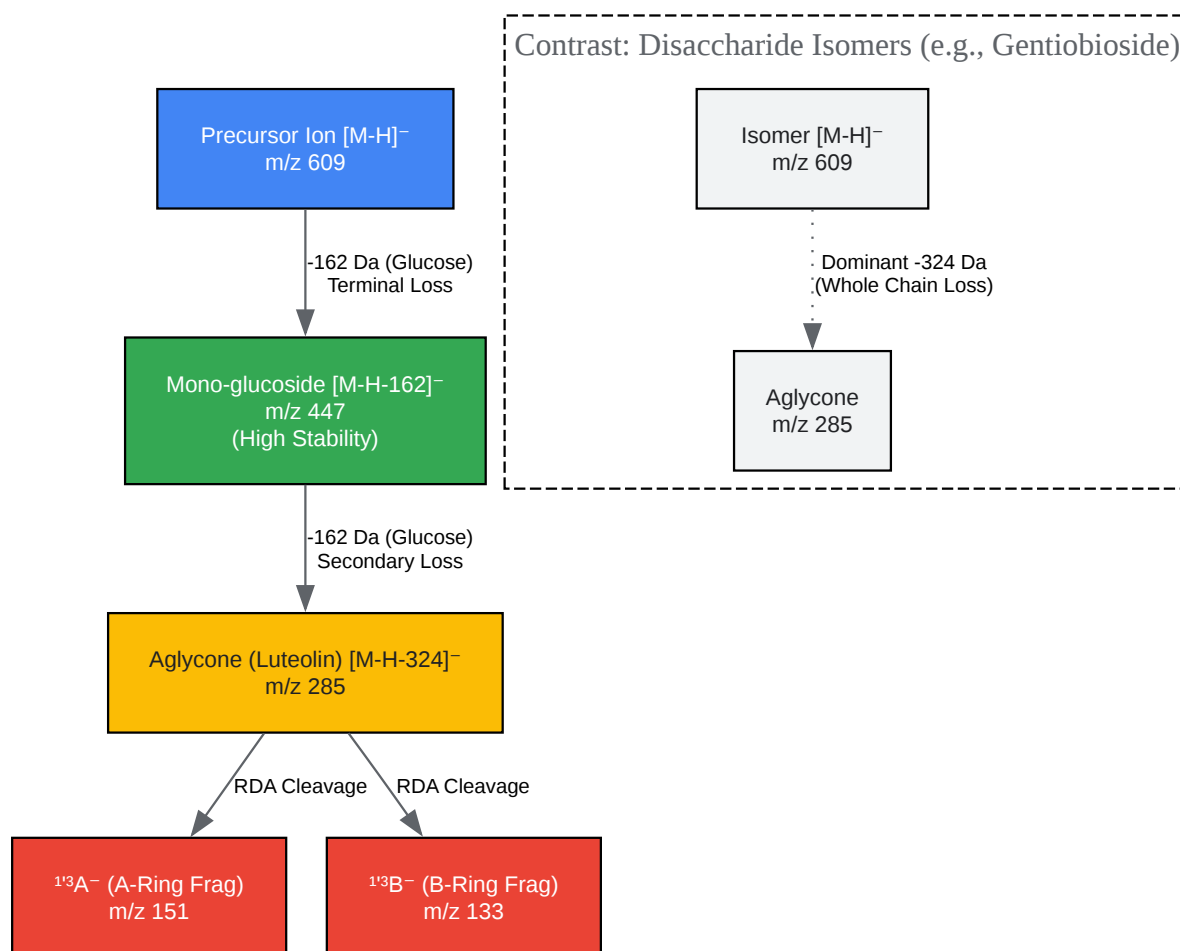
The "Two-Site" Elimination Rule

Unlike diglycosides possessing a sugar chain (e.g., gentiobioside or rutinoside), Luteolin-7,3'-diglucoside possesses two terminal glucose units.

- Step 1 (Primary Loss): The molecule loses one glucose unit (neutral loss of 162 Da) to form the mono-glucoside intermediate (). Since both sugars are terminal, this transition is statistically favored and energetically accessible.
- Step 2 (Secondary Loss): The second glucose is lost, yielding the aglycone Luteolin ().
- Step 3 (RDA Cleavage): The aglycone undergoes Retro-Diels-Alder (RDA) cleavage, breaking the C-ring to produce characteristic and ions.

Visualization of Fragmentation Pathway

The following diagram illustrates the specific fragmentation cascade for Luteolin-7,3'-diglucoside.



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Caption: Stepwise fragmentation of Luteolin-7,3'-diglucoside vs. direct chain loss in isomers.

Comparative Profiling: 7,3'-DiGlc vs. Alternatives

The critical differentiator is the Relative Abundance (RA) of the intermediate ion (m/z 447).

Comparative Data Table

The following table summarizes the spectral differences between the target molecule and its primary isobaric interference, Luteolin-7-O-gentiobioside (where two glucose units are linked 1

6 attached to C7).

Feature	Luteolin-7,3'-diglucoside (Target)	Luteolin-7-O-gentiobioside (Alternative)	Mechanistic Cause
Precursor Ion	m/z 609	m/z 609	Isobaric (Identical Mass).
Intermediate Ion (m/z 447)	High Abundance (>40%)	Low / Negligible (<10%)	7,3'-diglc has two terminal sugars, allowing easy single loss. Gentiobioside often loses the whole disaccharide.
Aglycone Ion (m/z 285)	Base Peak (100%)	Base Peak (100%)	Final stable core structure (Luteolin).
RDA Fragments (m/z 151, 133)	Present (High Energy)	Present (High Energy)	Characteristic of the Luteolin core.
Elution Order (RP-C18)	Elutes Earlier	Elutes Later	Sugars on two different rings (7,3') increase polarity more than a single sugar chain (7-O).

Diagnostic Logic

- If m/z 447 is prominent: The molecule likely has sugars at distinct positions (e.g., 7 and 3'). The bond energy to break one terminal sugar is lower than breaking a glycosidic linkage within a disaccharide chain.
- If m/z 447 is absent/weak: The molecule is likely a 7-O-diglycoside (disaccharide chain), where the entire sugar moiety is cleaved in one step due to the "proton-sponge" effect at the glycosidic oxygen.

Experimental Protocol: Self-Validating Workflow

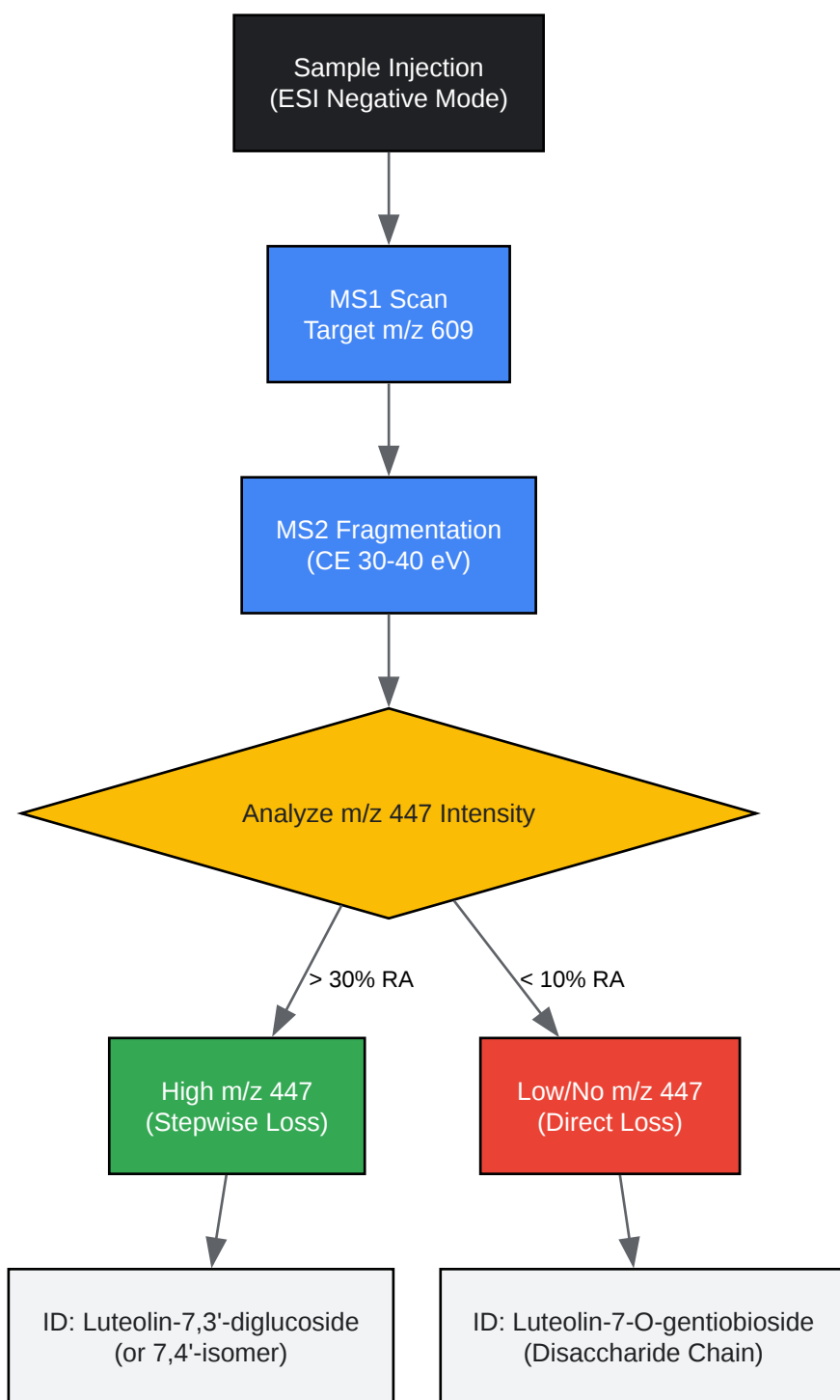
This protocol ensures the generation of high-quality MS/MS spectra suitable for the differentiation described above.

LC-MS/MS Conditions

- System: UHPLC coupled to Q-TOF or Triple Quadrupole.
- Column: C18 (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Ionization: ESI Negative Mode (Crucial for flavonoid glycoside cleavage).
- Collision Energy (CE): Stepped CE (20-40-60 eV) to capture both the intermediate (447) and RDA fragments (151).

Decision Workflow Diagram

Use this logic flow to interpret your experimental data.



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Caption: Decision tree for differentiating diglucoside isomers based on m/z 447 abundance.

Validation Step

To confirm the aglycone identity (Luteolin vs. Kaempferol, which is isobaric at m/z 285 in some conditions), check for m/z 151 and m/z 133 in the MS3 or high-energy MS2 spectrum.

- Luteolin: Produces m/z 133 () and m/z 151 ().
- Kaempferol: Typically produces m/z 151 but distinct B-ring fragments due to different hydroxylation patterns.

References

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Sources

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